

# Application Notes and Protocols for Dissolving I2959 in Cell Culture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: I2959

Cat. No.: B025239

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

### Introduction:

Irgacure 2959 (**I2959**) is a widely utilized photoinitiator in cell culture applications, primarily for the photopolymerization of hydrogels in 3D cell culture and tissue engineering.[1][2] Its utility stems from its efficiency in initiating radical polymerization upon exposure to ultraviolet (UV) light, typically at a wavelength of 365 nm.[2][3][4][5] However, proper preparation of **I2959** solutions is critical to ensure experimental success and minimize cytotoxicity. These application notes provide a detailed protocol for dissolving and sterilizing **I2959** for use in cell culture, along with data on solvent selection and potential cytotoxic effects.

## Data Presentation

Table 1: Solvent Comparison for Dissolving **I2959**

Solvent	Advantages	Disadvantages	Recommended Final Concentration in Media
Methanol	High solubility for I2959.[3][4][6]	Can be toxic to cells.[7][8]	Keep as low as possible; dependent on cell line tolerance.[7]
Dimethyl Sulfoxide (DMSO)	Generally considered less cytotoxic than methanol.[7] Good solvent for a wide range of compounds.[7][8]	Cytotoxicity can vary with cell type and concentration.	Typically <0.5% (v/v), but should be empirically determined for the specific cell line.[7]
Ethanol	Can dissolve some photoinitiators and is generally less toxic than methanol.[7]	Cytotoxicity is cell type and concentration-dependent.[7] Can sometimes act as a radical scavenger.[8]	Must be tested for the specific cell line.[7]
Phosphate-Buffered Saline (PBS)	Non-cytotoxic and biocompatible.[7]	I2959 has low solubility in aqueous solutions like PBS.[7][9] Warming can aid dissolution.[5][9]	Limited by solubility.

Table 2: I2959 Concentration and Cytotoxicity

Cell Line	I2959 Concentration (% w/v)	UV Exposure	Observation
Saos-2	0.02%	Increase in UV exposure time	Decreased cell viability.[1]
Saos-2	0.1%	Not specified	Highly cytotoxic, with barely any viable cells observed.[1]
Human Aortic Smooth Muscle Cells (HASMCs)	0.01%	Not specified	No significant decrease in cell survival.[10]
Human Aortic Smooth Muscle Cells (HASMCs)	>0.02%	Not specified	Statistically significant decrease in relative cell survival.[10]
Human Aortic Smooth Muscle Cells (HASMCs)	0.16%	Not specified	Relative cell survival decreased to $0.25 \pm$ $0.01$ .[10]
HN4	$\leq 0.1\%$ ( $\leq 1$ mg/ml)	30 min	Cells can tolerate this concentration.[11]
General	Not specified	Not specified	Faster dividing cell lines may be more sensitive to photoinitiator-induced cell death.[12]

## Experimental Protocols

### Protocol 1: Preparation of a Sterile I2959 Stock Solution

This protocol describes the preparation of a 10% (w/v) I2959 stock solution in methanol, a common solvent for this photoinitiator.

Materials:

- Irgacure 2959 powder
- Anhydrous methanol
- Sterile, light-protected conical tube (e.g., wrapped in aluminum foil)
- Sterile 0.2  $\mu\text{m}$  syringe filter
- Sterile syringe
- Vortex mixer
- Water bath (optional)

#### Method:

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **I2959** powder. For a 10% (w/v) solution, this would be 100 mg of **I2959** for every 1 ml of methanol.
- **Dissolving:** Add the **I2959** powder to the light-protected conical tube. Add the appropriate volume of methanol.
- **Mixing:** Vortex the solution until the **I2959** is completely dissolved. If dissolution is slow, the solution can be placed in a warm water bath (40-60°C) for a short period (e.g., 20 minutes) to aid dissolution.<sup>[5][9]</sup>
- **Sterilization:** Draw the **I2959** solution into a sterile syringe. Attach a sterile 0.2  $\mu\text{m}$  syringe filter to the syringe.
- **Filtration:** Filter the solution into a new sterile, light-protected container. This step is crucial for removing any potential microbial contamination.<sup>[3][4][10]</sup>
- **Storage:** Store the sterile **I2959** stock solution at 2-8°C, protected from light.<sup>[3][4]</sup> The solubilized photoinitiator is typically stable for up to two weeks.<sup>[3][4]</sup>

#### Protocol 2: Preparation of **I2959** Working Solution for Cell-Laden Hydrogels

This protocol outlines the dilution of the sterile **I2959** stock solution into a hydrogel precursor solution for cell encapsulation.

#### Materials:

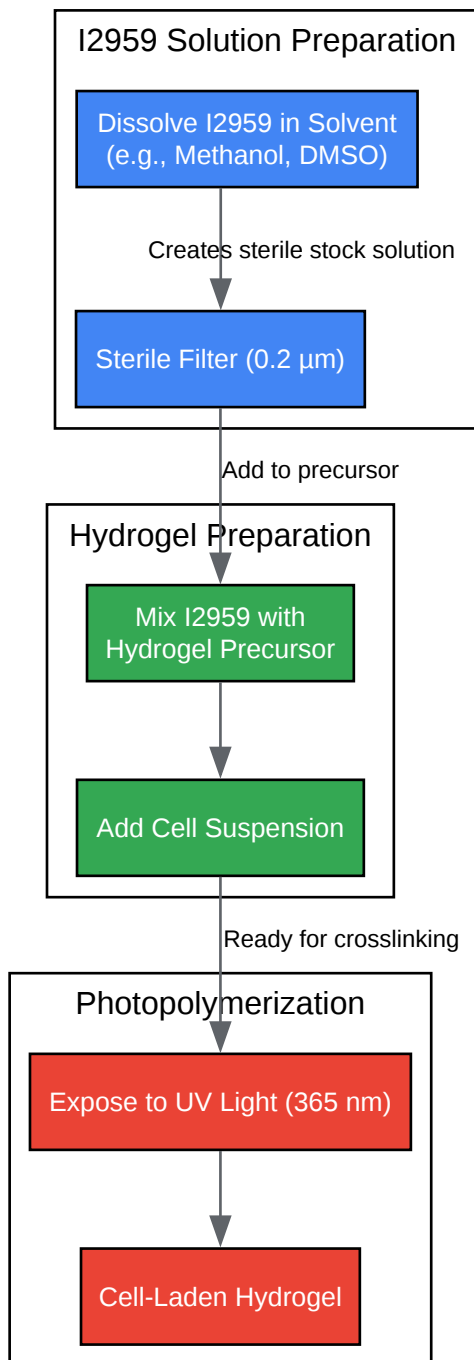
- Sterile **I2959** stock solution (from Protocol 1)
- Sterile hydrogel precursor solution (e.g., methacrylated gelatin, PEGDA)
- Sterile cell suspension in culture medium
- Sterile pipette and tips

#### Method:

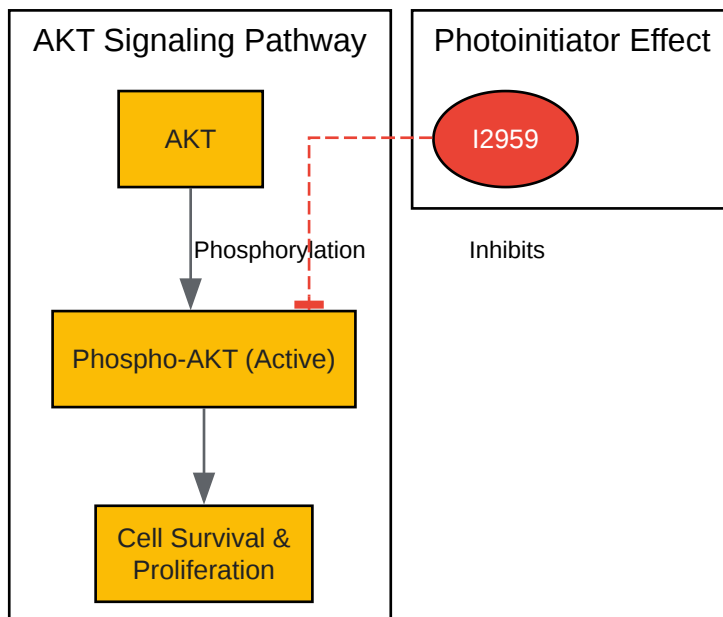
- Pre-warm Solutions: Warm the hydrogel precursor solution and cell culture medium to 37°C.
- Calculate Dilution: Determine the final desired concentration of **I2959** in the hydrogel solution (e.g., 0.05% w/v). Calculate the volume of the **I2959** stock solution needed to achieve this concentration in the final volume of the hydrogel precursor.
- Mixing: In a sterile tube, combine the hydrogel precursor solution and the calculated volume of the **I2959** stock solution. Mix gently but thoroughly by pipetting.
- Cell Encapsulation: Add the cell suspension to the **I2959**-containing hydrogel precursor solution. Again, mix gently to ensure a homogenous cell distribution while minimizing shear stress on the cells.
- Photopolymerization: The cell-laden hydrogel solution is now ready for photopolymerization according to your specific experimental setup, typically using UV light at 365 nm.

## Mandatory Visualization

## Experimental Workflow for I2959 in Cell Culture



## Potential Impact of I2959 on Cell Signaling

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Photochemically Crosslinked Cell-laden Methacrylated Collagen Hydrogels with High Cell Viability and Functionality - PMC [pmc.ncbi.nlm.nih.gov]
- 2. adbioink.com [adbioink.com]
- 3. Advanced BioMatrix - Irgacure 2959 (365nm) #5200 [advancedbiomatrix.com]
- 4. cellink.com [cellink.com]
- 5. okasciences.com [okasciences.com]
- 6. Advanced Biomatrix Irgacure 2959 Photoinitiator 5 grams non-sterile, Quantity: | Fisher Scientific [fishersci.com]
- 7. researchgate.net [researchgate.net]

- 8. researchgate.net [researchgate.net]
- 9. bjhswn.com [bjhswn.com]
- 10. Cytocompatibility Studies of an in situ Photopolymerized Thermoresponsive Hydrogel Nanoparticle System using Human Aortic Smooth Muscle Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. scholarscompass.vcu.edu [scholarscompass.vcu.edu]
- 12. Variable cytocompatibility of six cell lines with photoinitiators used for polymerizing hydrogels and cell encapsulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Dissolving I2959 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025239#protocol-for-dissolving-i2959-for-cell-culture]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)